

In-depth Technical Guide: 3-Chloro-2-methyl-5-(trifluoromethyl)pyridine

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Compound of Interest

Compound Name: 3-Chloro-2-methyl-5-(trifluoromethyl)pyridine

Cat. No.: B060718

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Notice: Information regarding the specific chemical compound "**3-Chloro-2-methyl-5-(trifluoromethyl)pyridine**" is not readily available in public chemical databases and scientific literature. Searches for its structure, IUPAC name, physicochemical properties, synthesis protocols, and biological activity have yielded no direct results. The information presented in this guide is based on closely related analogues, primarily 3-Chloro-2-fluoro-5-(trifluoromethyl)pyridine, and is intended to provide a predictive overview. All data and methodologies should be considered theoretical in the context of the requested compound until experimentally verified.

Predicted Structure and IUPAC Name

Based on IUPAC nomenclature rules, the predicted structure and name for the requested compound are as follows:

Predicted IUPAC Name: **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine**

Predicted Chemical Structure:

Caption: Predicted molecular structure of **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine**.

Predicted Physicochemical Properties

Quantitative data for **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine** is unavailable. The following table summarizes the known properties of a structurally similar compound, 3-Chloro-2-fluoro-5-(trifluoromethyl)pyridine, which can serve as a preliminary reference.^[1]

Property	Value (for 3-Chloro-2-fluoro-5-(trifluoromethyl)pyridine)	Reference
Molecular Formula	C ₆ H ₂ ClF ₄ N	[1]
Molecular Weight	199.53 g/mol	[1]
Appearance	Colorless to Almost colorless clear liquid	
Boiling Point	50-55 °C at 11 mmHg	
Melting Point	16-20 °C	
Density	1.524 g/mL at 25 °C	
Refractive Index	n ₂₀ /D 1.433	

Potential Synthesis Routes

Detailed experimental protocols for the synthesis of **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine** have not been found. However, a plausible synthetic pathway can be extrapolated from methods used for analogous compounds. A common precursor for similar substituted pyridines is 2,3-dichloro-5-(trifluoromethyl)pyridine.^[1]

A potential, though unverified, synthetic workflow could involve the selective methylation of a precursor.



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Caption: Hypothetical synthesis workflow for **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine**.

Potential Biological Activity and Signaling Pathways

The biological activity of **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine** is currently uncharacterized. However, trifluoromethylpyridine derivatives are known to be of interest in medicinal chemistry and drug development due to their potential biological activities.^[1] For instance, some trifluoromethylpyridine piperazine derivatives have shown potential as plant activators with antiviral activities.

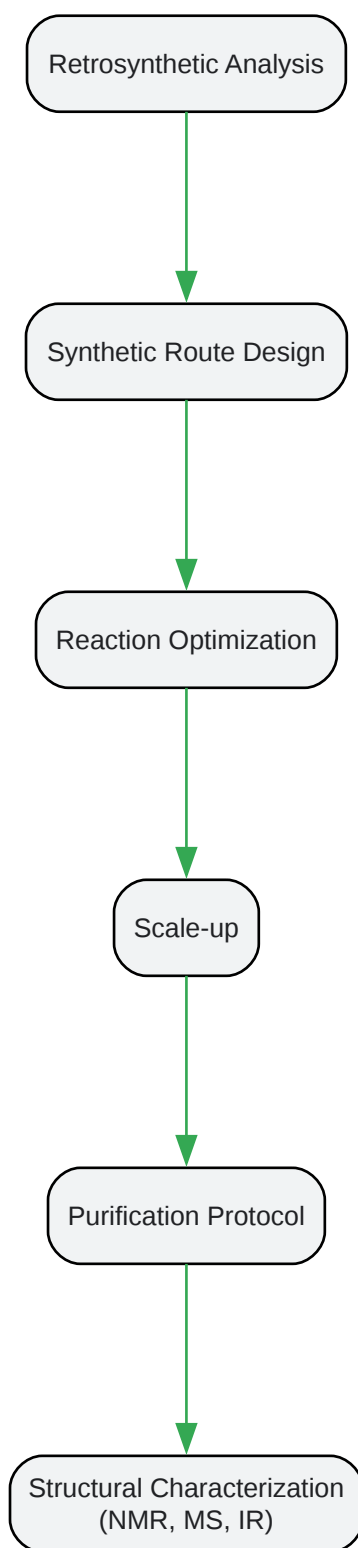
Given the lack of specific data, any discussion of signaling pathways would be highly speculative. Research on analogous compounds suggests that such molecules can interact with various biological targets, but this cannot be directly applied to the requested compound without experimental evidence.

Experimental Protocols

No published experimental protocols for the synthesis, purification, or analysis of **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine** were identified. For researchers interested in this compound, the development of a novel synthetic route would be necessary. This would typically involve:

- Retrosynthetic Analysis: To identify potential starting materials and key reactions.
- Reaction Optimization: Screening of catalysts, solvents, temperatures, and reaction times.
- Purification and Characterization: Development of methods for isolating the pure compound and confirming its structure using techniques such as NMR, Mass Spectrometry, and IR spectroscopy.

A generalized workflow for developing a synthetic protocol is illustrated below.



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Caption: General workflow for novel chemical synthesis protocol development.

Conclusion

This technical guide highlights the current lack of available scientific information for **3-Chloro-2-methyl-5-(trifluoromethyl)pyridine**. While predictions based on similar compounds can offer some initial insights, all properties and potential applications of this specific molecule must be determined through experimental investigation. Researchers and drug development professionals are encouraged to pursue the synthesis and characterization of this novel compound to explore its potential utility.

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References

- 1. 3-Chloro-2-fluoro-5-(trifluoromethyl)pyridine | 72537-17-8 | Benchchem [benchchem.com]
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